

An In-depth Technical Guide to 2-Bromo-4-methoxybenzotrile

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Compound of Interest

Compound Name: 2-Bromo-4-methoxybenzotrile

CAS No.: 140860-51-1

Cat. No.: B121712

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 140860-51-1

This technical guide provides a comprehensive overview of **2-Bromo-4-methoxybenzotrile**, a halogenated aromatic nitrile of interest in synthetic organic chemistry and as a potential building block in drug discovery. This document details its chemical identity, physical properties, synthesis, and reactivity, with a focus on experimental protocols and potential applications for research and development.

Chemical Identification and Physical Properties

2-Bromo-4-methoxybenzotrile is a substituted benzotrile with a bromine atom at the 2-position and a methoxy group at the 4-position of the benzene ring. Its unique substitution pattern makes it a valuable intermediate for further chemical modifications.

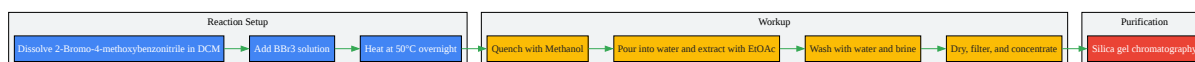
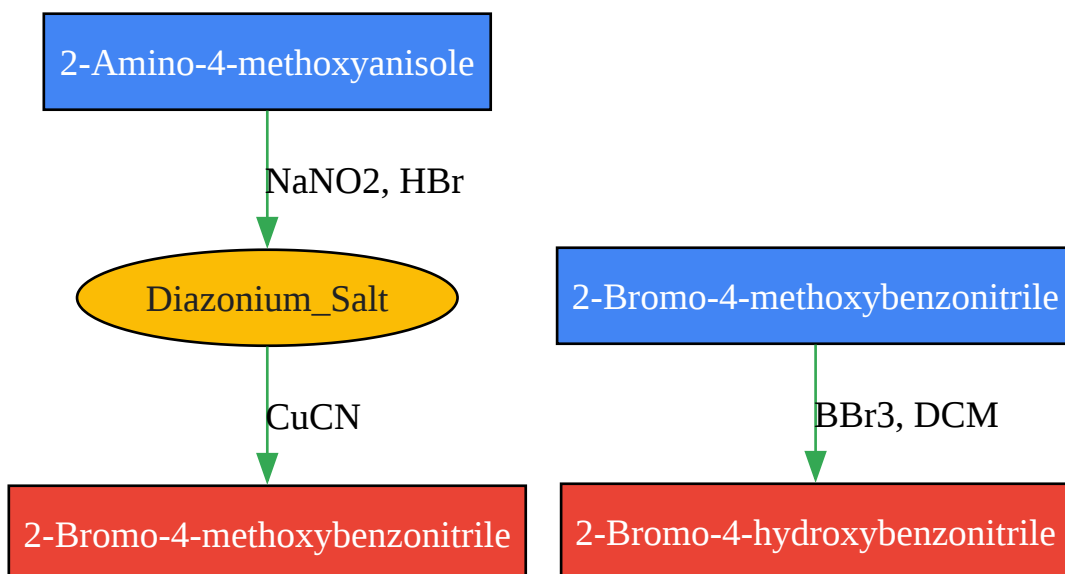
Table 1: Chemical and Physical Properties of **2-Bromo-4-methoxybenzotrile**^{[1][2]}

Property	Value
CAS Number	140860-51-1
Molecular Formula	C ₈ H ₆ BrNO
Molecular Weight	212.05 g/mol
SMILES	<chem>COC1=CC(Br)=C(C=C1)C#N</chem>
Purity (typical)	>95%
Storage Conditions	2-8 °C, Sealed in dry

Note: Experimental physical properties such as melting point and boiling point are not readily available in the surveyed literature.

Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of **2-Bromo-4-methoxybenzonitrile** is not widely published, its structure suggests plausible synthetic routes based on established organic chemistry reactions. One potential pathway is through a Sandmeyer reaction, a versatile method for introducing a variety of functional groups onto an aromatic ring via a diazonium salt intermediate.^{[3][4]}



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